

N-(3-(Dimethylamino)propyl)methacrylamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(3-(Dimethylamino)propyl)methacrylamide

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A Technical Overview of N-(3-(Dimethylamino)propyl)methacrylamide

This guide provides core molecular information for **N-(3-(Dimethylamino)propyl)methacrylamide**, a cationic monomer utilized in various research and development applications, particularly in biomedical engineering and drug delivery systems.

Molecular and Chemical Properties

N-(3-(Dimethylamino)propyl)methacrylamide, commonly abbreviated as DMAPMA, is a water-soluble methacrylamide monomer. Its structure incorporates a methacrylamide functional group and a tertiary amino group, which imparts pH-responsiveness to polymers synthesized from it.

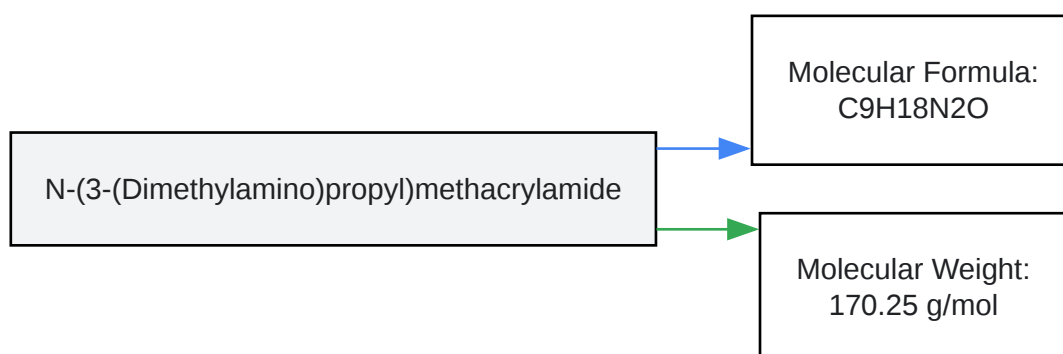
Below is a summary of the key molecular data for this compound:

Property	Value
Molecular Formula	C9H18N2O[1][2][3]
Molecular Weight	170.25 g/mol [1][2][3][4]
IUPAC Name	N-[3-(dimethylamino)propyl]-2-methylprop-2-enamide[4]
CAS Number	5205-93-6[1][4]

Note on a related compound: While the molecular weight for **N-(3-(Dimethylamino)propyl)methacrylamide** is 170.25 g/mol, another source mentions a weight of approximately 174.25 g/mol for what appears to be a related but distinct compound, **N-(3-(Dimethylamino)propyl)methacrylamide** (DMAPMA) with a slightly different molecular formula of C9H18N2O[5]. For the purpose of this guide, we adhere to the more consistently cited data.

Visualization of Core Data

The following diagram illustrates the direct relationship between the compound and its fundamental molecular properties.



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